

Application Notes and Protocols for 6-Bromobenzo[d]isoxazole-3-carboxylic acid

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Compound of Interest

Compound Name: 6-Bromobenzo[d]isoxazole-3-carboxylic acid

Cat. No.: B1520105

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Abstract

This document provides a comprehensive guide for the safe handling, storage, and use of **6-Bromobenzo[d]isoxazole-3-carboxylic acid** (CAS No. 1123169-17-4). Designed for researchers, scientists, and professionals in drug development, these notes and protocols are built upon established safety data and principles of organic chemistry to ensure scientific integrity and user safety. The guide covers chemical properties, hazard identification, personal protective equipment, storage protocols, spill management, and disposal, with a focus on explaining the rationale behind each recommendation.

Introduction and Scientific Context

6-Bromobenzo[d]isoxazole-3-carboxylic acid is a heterocyclic organic compound featuring a benzisoxazole core. This structural motif is of significant interest in medicinal chemistry and drug discovery due to its presence in a variety of pharmacologically active agents. The strategic placement of the bromine atom and the carboxylic acid group provides versatile handles for further synthetic modifications, making it a valuable building block for creating libraries of novel compounds for biological screening.

The inherent reactivity of the isoxazole ring, combined with the properties of the aromatic system and the carboxylic acid functionality, necessitates a thorough understanding of its

chemical behavior to ensure stability, purity, and safety during its lifecycle in the laboratory. The protocols outlined herein are designed to mitigate risks and preserve the integrity of the compound.

Compound Identification and Properties

A clear understanding of the fundamental properties of a chemical is the foundation of its safe handling.

Property	Value	Source
CAS Number	1123169-17-4	Santa Cruz Biotechnology[1]
Molecular Formula	C ₈ H ₄ BrNO ₃	Santa Cruz Biotechnology[1]
Molecular Weight	242.03 g/mol	Santa Cruz Biotechnology[1]
Physical Form	Solid	Sigma-Aldrich
Purity	Typically >95%	AK Scientific, Inc.[2]

Note: Specific physical properties such as melting point are not consistently reported across suppliers. Researchers should refer to the Certificate of Analysis for lot-specific data.

Hazard Identification and Safety Precautions

6-Bromobenzo[d]isoxazole-3-carboxylic acid is classified as a hazardous substance. The primary risks are associated with irritation upon contact with skin, eyes, and the respiratory system.

GHS Hazard Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[[2](#)]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[[2](#)]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[[2](#)]

Signal Word:Warning[2]

The causality for these hazards lies in the chemical nature of the compound. As a carboxylic acid, it can cause irritation to mucous membranes and skin. The fine, powdered nature of the solid compound increases the risk of aerosolization, leading to respiratory tract irritation if inhaled.

First Aid Measures

Immediate and appropriate first aid is critical to mitigate the effects of accidental exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[2]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[2]

Protocols for Safe Handling and Use

Adherence to strict handling protocols is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary line of defense is to control the environment where the compound is handled.

- Ventilation: All manipulations of **6-Bromobenzo[d]isoxazole-3-carboxylic acid**, including weighing and solution preparation, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3] This is to prevent the accumulation of airborne dust and potential inhalation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory.

PPE Category	Recommended Equipment	Rationale and Causality
Eye/Face Protection	Chemical safety goggles meeting appropriate government standards (e.g., NIOSH in the US or EN 166 in the EU). A face shield should be worn if there is a significant risk of splashing or dust generation. ^[3]	Protects against airborne particles and accidental splashes that can cause serious eye irritation. ^[2]
Skin Protection	Chemical-resistant gloves (e.g., disposable nitrile rubber) must be worn. Gloves should be inspected before use and changed immediately upon contamination. A standard laboratory coat must be worn and fully buttoned.	Prevents direct skin contact, which can cause irritation. ^[2] Nitrile gloves offer good resistance to a range of chemicals.
Respiratory Protection	If engineering controls are insufficient or for nuisance exposures, a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator is recommended. ^[3]	Prevents inhalation of the fine powder, which can cause respiratory tract irritation. ^[2]

Workflow for Donning and Doffing PPE

Caption: Correct sequence for putting on and taking off PPE to minimize contamination.

Step-by-Step Handling Protocol

- Preparation: Designate a specific area within a chemical fume hood for handling. Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) and labeled waste

containers beforehand.

- Weighing: Carefully weigh the desired amount of the solid compound on a weigh boat or paper inside the fume hood. Avoid actions that could generate dust, such as pouring from a height.
- Transfer: Use a spatula to transfer the solid. If preparing a solution, add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After use, decontaminate the work area with an appropriate solvent and then wash with soap and water. Clean all equipment thoroughly.
- Hygiene: Always wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.^[2] Do not eat, drink, or smoke in the handling area.^[2]

Storage and Stability

Proper storage is crucial for maintaining the compound's purity and preventing degradation.

Recommended Storage Conditions

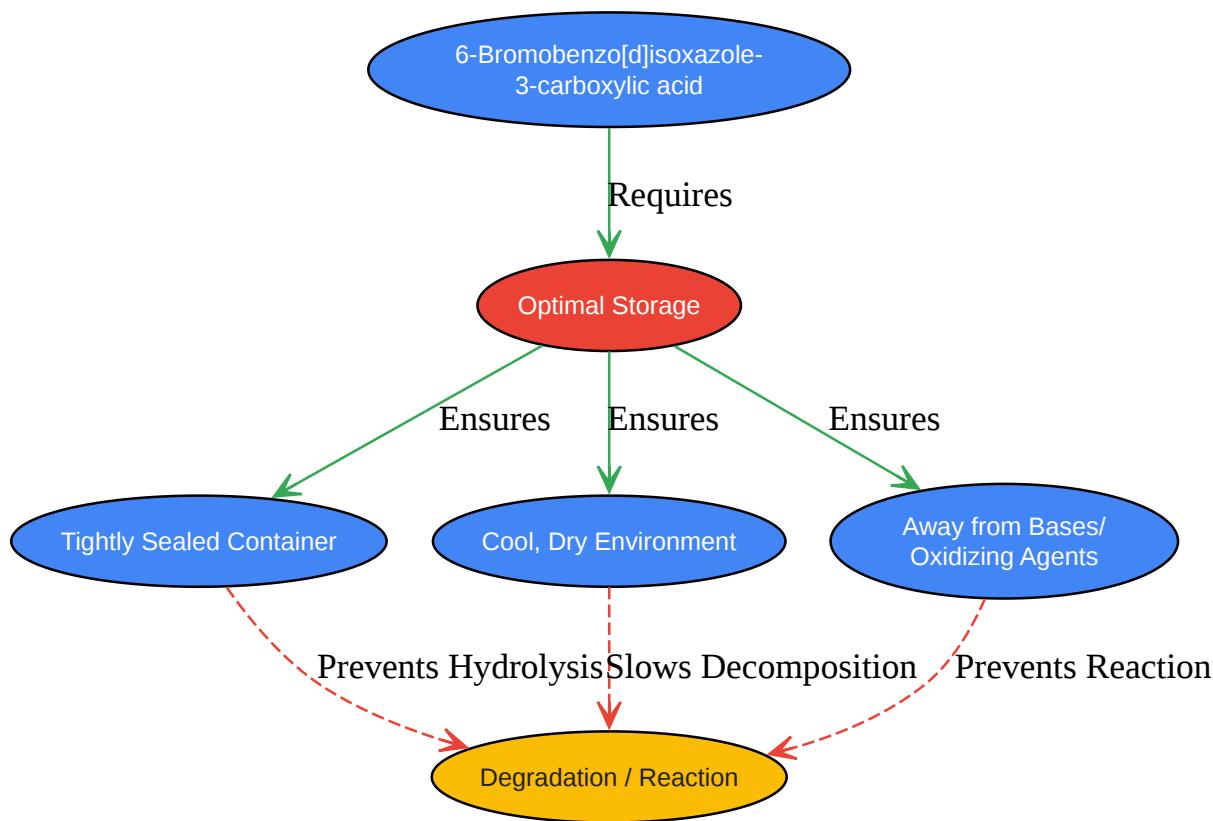
- Temperature: Store in a cool, dry place.^[2] Some suppliers recommend storage at 2-8°C for long-term stability.^[3]
- Atmosphere: Keep the container tightly closed and sealed in a dry environment.^{[2][4]} This prevents hydrolysis and reaction with atmospheric moisture.
- Location: Store in a well-ventilated area away from incompatible substances.^[2] The storage area should be secure and accessible only to authorized personnel.^[4]

Stability and Reactivity

- General Stability: The product is generally stable under recommended storage conditions.^[5] The benzisoxazole ring is aromatic and thus relatively stable.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.^[5]

- Hazardous Decomposition Products: During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion. These can include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide.[2][5]

Logical Relationship of Storage Parameters



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Caption: Key factors for ensuring the stability of the compound during storage.

Accidental Release and Disposal Protocols

Spill Management Protocol

In the event of a spill, prompt and correct action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation. Remove all sources of ignition.[2]

- Don PPE: Wear the appropriate personal protective equipment as detailed in Section 4.2.
- Containment (Solid Spill): Carefully sweep up or vacuum the spilled solid. Avoid generating dust. Moisten the material slightly with an inert liquid (e.g., water) to prevent it from becoming airborne if necessary.
- Collection: Place the swept-up material into a suitable, labeled, and closed container for disposal.^{[2][3]}
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Waste: All contaminated materials, including cleaning supplies and PPE, must be placed into a sealed container and disposed of as hazardous waste.

Waste Disposal

Disposal of **6-Bromobenzo[d]isoxazole-3-carboxylic acid** and its contaminated waste must be handled as hazardous chemical waste.

- Procedure: Offer surplus and non-recyclable solutions to a licensed disposal company.^[3] The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibitions: Do not let the product enter drains, other waterways, or soil.^[2] Do not dispose of in regular trash.
- Regulations: All disposal practices must be in accordance with applicable federal, state, and local environmental regulations.^[2]

Conclusion

6-Bromobenzo[d]isoxazole-3-carboxylic acid is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. The key to safety lies in a combination of appropriate engineering controls, consistent use of personal protective equipment, and a thorough understanding of the compound's potential hazards. By following

these application notes, researchers can minimize risks while maintaining the integrity of their experiments and materials.

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